

Application Note: Alcohol Oxidation using Barium Dichromate

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

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Barium dichromate serves as a **mild oxidizing agent** for the selective conversion of primary and secondary alcohols to carbonyl compounds in non-aqueous, polar aprotic media [1]. A key advantage is its selectivity; over-oxidation of primary alcohols to carboxylic acids does not occur, and they are cleanly converted to aldehydes [1]. Primary and secondary benzylic alcohols are oxidized particularly efficiently [1].

The table below summarizes the properties and key reaction details for **barium dichromate** in this context.

Property / Aspect	Description
Chemical Formula	BaCr ₂ O ₇ [1]
Primary Application	Oxidation of alcohols to carbonyl compounds (aldehydes, ketones) [1]
Reaction Media	Non-aqueous, polar aprotic solvents [1]
Key Advantage	High selectivity; prevents over-oxidation of primary alcohols to carboxylic acids [1]
Substrate Performance	Benzylic alcohols oxidize faster and more efficiently [1]

Experimental Protocol: Oxidation of Alcohols with Barium Dichromate

Title: Selective Oxidation of Primary and Secondary Alcohols to Carbonyl Compounds Using **Barium Dichromate**.

Objective: To provide a detailed methodology for the selective oxidation of alcohols using **barium dichromate** as a mild oxidizing agent.

Materials:

- **Reactant:** Substrate alcohol (primary or secondary).
- **Reagent:** **Barium dichromate** (BaCr_2O_7).
- **Solvent:** Non-aqueous, polar aprotic solvent (e.g., dimethylformamide (DMF), dimethyl sulfoxide (DMSO), dichloromethane (DCM) - specific solvent should be confirmed from the primary literature).
- **Equipment:** Round-bottom flask, magnetic stirrer, heating mantle (if required), separatory funnel, distillation or flash chromatography apparatus for product purification.

Procedure:

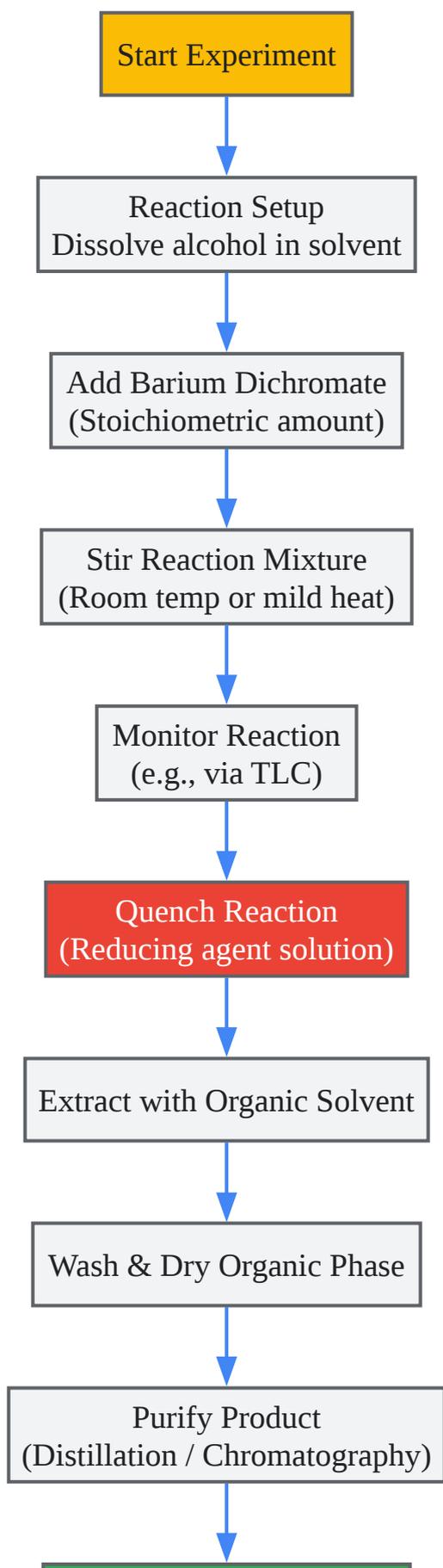
- **Reaction Setup:** In a round-bottom flask equipped with a stir bar, dissolve the substrate alcohol in an appropriate volume of a dry, polar aprotic solvent.
- **Addition of Oxidant:** Add a stoichiometric amount of **barium dichromate** to the reaction mixture. The exact molar ratio of oxidant to substrate should be determined from the primary literature source [1].
- **Stirring and Reaction Monitoring:** Stir the reaction mixture at room temperature or under mild heating for the required time. The reaction progress should be monitored by thin-layer chromatography (TLC) or another appropriate analytical method.
- **Work-up Procedure:** Upon completion, the reaction mixture is carefully quenched, likely with a saturated aqueous solution of sodium sulfite or sodium thiosulfate to reduce any excess chromate, followed by dilution with water.
- **Product Isolation:** Extract the aqueous mixture with a water-immiscible organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic extracts, wash with brine, dry over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), and filter.
- **Purification:** Concentrate the organic filtrate under reduced pressure and purify the crude product using an appropriate technique such as distillation or flash chromatography to obtain the pure carbonyl compound.

Critical Safety and Handling Notes

- **Chromium (VI) Hazards:** **Barium dichromate** contains hexavalent chromium (Cr^{6+}), which is **toxic, a known carcinogen, and a severe environmental hazard** [2]. It must be handled with extreme care.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including gloves, safety glasses, and a lab coat, when handling this compound.
- **Waste Disposal:** All waste materials, including quenching solutions, must be collected as **hazardous chemical waste** and disposed of according to your institution's environmental, health, and safety (EHS) protocols.

Experimental Workflow Diagram

The following diagram outlines the general workflow for the oxidation experiment, from setup to purification.



Pure Carbonyl Compound

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Figure 1: General workflow for the oxidation of alcohols using **barium dichromate**. Note: The quenching step is highlighted due to critical safety procedures involved in handling chromium waste.

Suggestions for Further Research

The available information on **barium dichromate**'s catalytic applications is limited. To develop more comprehensive application notes, I suggest you:

- **Consult Primary Literature:** The specific protocol originates from a 2004 paper in *Tetrahedron Letters* [1]. Accessing the full text of this article is essential for obtaining complete experimental details, including exact stoichiometry, reaction times, and specific solvents used.
- **Explore Broader Context:** While not specific to **barium dichromate**, recent research discusses the use of other **dichromate compounds** as precursors for mixed metal oxide catalysts, particularly for reactions like **CO₂ hydrogenation** [2]. This indicates a potential, though less direct, application area.
- **Investigate Alternatives:** The field of boron-based catalysis is active, with research focused on developing stable and efficient catalysts that may serve as alternatives to traditional metal oxidants [3].

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